

Rimuene: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rimuene*

Cat. No.: B158053

[Get Quote](#)

This technical guide provides an in-depth overview of the diterpene **Rimuene**, intended for researchers, scientists, and professionals in the field of drug development. This document outlines its chemical properties, biological activity, and relevant experimental methodologies.

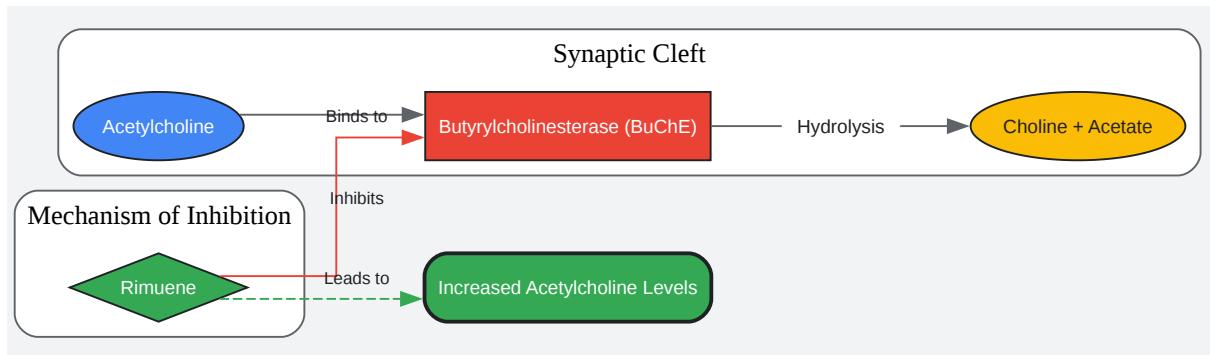
Core Compound Data

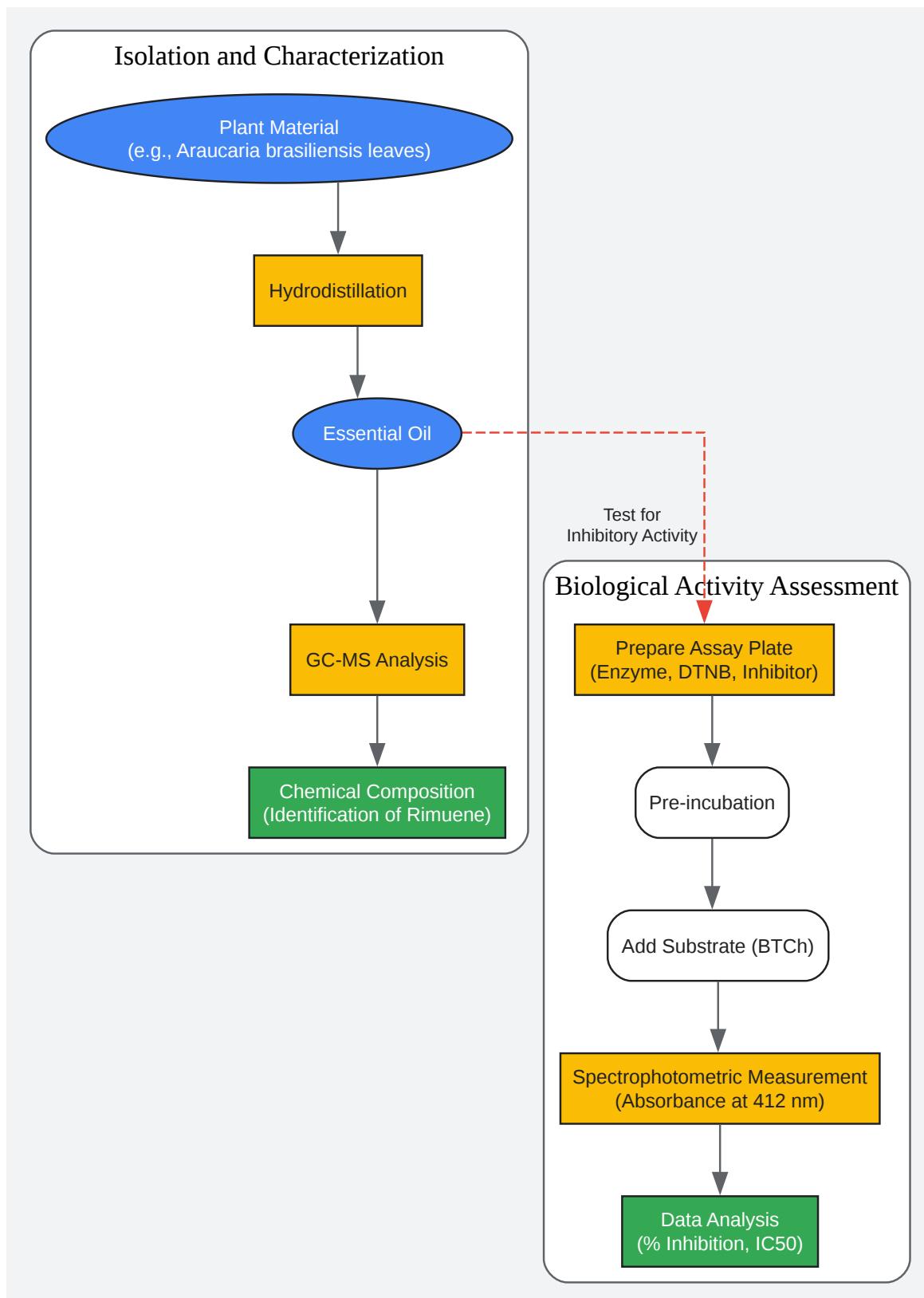
Rimuene is a naturally occurring diterpene hydrocarbon found in a variety of plant species. The following table summarizes its key quantitative data.

Parameter	Value	Source
CAS Number	1686-67-5	[1] [2]
Molecular Formula	C ₂₀ H ₃₂	[3]
Molecular Weight	272.475040 g/mol	[2]
Biological Activity	Moderate inhibitory activity against butyrylcholinesterase (BuChE) was observed for an essential oil containing Rimuene (also reported as 5,15-Rosadiene).	

Biological Activity and Potential Signaling Pathways

The primary reported biological activity of **Rimuene**, as a component of the essential oil from Araucaria brasiliensis, is the moderate inhibition of butyrylcholinesterase (BuChE). This suggests a potential role for **Rimuene** in modulating cholinergic signaling. By inhibiting BuChE, **Rimuene** could prevent the breakdown of the neurotransmitter acetylcholine, leading to its increased availability in the synaptic cleft. This mechanism is a key therapeutic strategy in managing conditions such as Alzheimer's disease.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. rimuene, 1686-67-5 [thegoodsentscompany.com]
- 3. Rimuene | C20H32 | CID 12314971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Rimuene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b158053#rimuene-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b158053#rimuene-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com